

An In-depth Technical Guide to 2-Ethenylanthracene: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: 2-Vinylanthracene

Cat. No.: B014823

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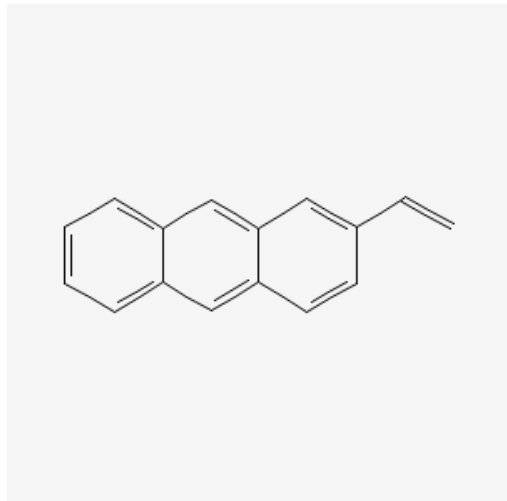
This technical guide provides a comprehensive overview of the chemical structure and synthetic methodologies for 2-ethenylanthracene, also known as **2-vinylanthracene**. This compound serves as a valuable building block in the synthesis of advanced materials and complex organic molecules. This document details several key synthetic pathways, including the Wittig reaction, Heck reaction, Suzuki coupling, and Grignard reaction, complete with experimental protocols and quantitative data.

Chemical Structure and Identification

2-Ethenylanthracene is a polycyclic aromatic hydrocarbon characterized by a vinyl group attached to the 2-position of the anthracene core.

Identifier	Value
IUPAC Name	2-ethenylanthracene
Molecular Formula	C ₁₆ H ₁₂
Molecular Weight	204.27 g/mol
CAS Number	2026-16-6

Structure:



Spectroscopic Data

The structural confirmation of 2-ethenylanthracene is typically achieved through nuclear magnetic resonance (NMR) spectroscopy.

¹ H NMR (Proton NMR)	¹³ C NMR (Carbon NMR)
Signals corresponding to the aromatic protons of the anthracene core are expected in the range of δ 7.5-8.5 ppm. The vinyl protons typically appear as a characteristic set of multiplets between δ 5.0 and 7.0 ppm.	The spectrum will show distinct signals for the aromatic carbons of the anthracene skeleton and the two carbons of the vinyl group.

Synthetic Methodologies

Several synthetic routes are available for the preparation of 2-ethenylanthracene. The choice of method often depends on the availability of starting materials, desired yield, and scalability.

Wittig Reaction

The Wittig reaction is a widely used method for the formation of carbon-carbon double bonds from carbonyl compounds and phosphorus ylides. The synthesis of 2-ethenylanthracene via this route involves the reaction of 2-anthraldehyde with a methylenephosphorus ylide.

Reaction Scheme:

Experimental Protocol: Synthesis of 2-Ethenylanthracene via Wittig Reaction

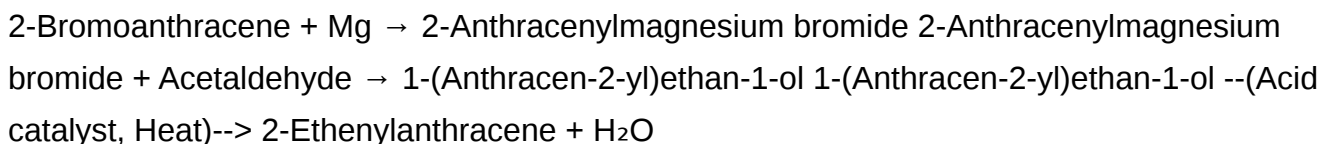
- Step 1: Preparation of Methyltriphenylphosphonium Bromide.
 - In a round-bottom flask, dissolve triphenylphosphine in a suitable solvent such as benzene or toluene.
 - Add an excess of methyl bromide and reflux the mixture.[\[1\]](#)
 - The white precipitate of methyltriphenylphosphonium bromide is collected by filtration, washed with the solvent, and dried.
- Step 2: Generation of the Ylide and Reaction with 2-Anthraldehyde.
 - Suspend methyltriphenylphosphonium bromide in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the suspension in an ice bath and add a strong base, such as n-butyllithium or sodium amide, dropwise to generate the orange-red ylide.
 - In a separate flask, dissolve 2-anthraldehyde in anhydrous THF.
 - Slowly add the 2-anthraldehyde solution to the ylide suspension at 0 °C.
 - Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
 - Quench the reaction by adding water.
 - Extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
 - Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to afford 2-ethenylanthracene.

Wittig Reaction Parameters	
Phosphonium Salt	Methyltriphenylphosphonium bromide
Base	n-Butyllithium, Sodium amide
Solvent	Anhydrous Tetrahydrofuran (THF)
Temperature	0 °C to Room Temperature
Reported Yields (for similar systems)	40-60% ^[2]

Heck Reaction

The Heck reaction is a palladium-catalyzed carbon-carbon bond formation between an unsaturated halide and an alkene. For the synthesis of 2-ethenylantracene, 2-bromoanthracene can be coupled with ethylene gas.

Reaction Scheme:



Caption: Workflow for the Wittig synthesis of 2-ethenylantracene.

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References

- 1. Methyltriphenylphosphonium bromide - Wikipedia [en.wikipedia.org]
- 2. Suzuki Coupling [organic-chemistry.org]

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